

Hexafluoroisopropanol (HFIP): A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Hexafluoro

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Introduction

1,1,1,3,3,3-Hexafluoroisopropanol (HFIP) is a polar, fluorinated alcohol that has emerged as a versatile and indispensable solvent and intermediate in various scientific and industrial applications.^{[1][2]} Its unique combination of properties, including strong hydrogen bonding capabilities, high polarity, low nucleophilicity, and the ability to dissolve a wide range of polymers and peptides, makes it a valuable tool in organic synthesis, materials science, and particularly in drug development.^{[2][3]} This technical guide provides an in-depth overview of the core physical properties of HFIP, complete with experimental methodologies for their determination and visualizations to illustrate its utility.

Physical and Chemical Properties of Hexafluoroisopropanol

HFIP is a colorless, volatile liquid with a characteristic pungent odor.^{[1][3]} It is distinguished by its high density, low viscosity, and low refractive index.^[1] A summary of its key physical properties is presented in the tables below.

General and Thermodynamic Properties

| Property | Value | Reference |
|---------------------|---|---|
| Molecular Formula | $C_3H_2F_6O$ | [1] |
| Molar Mass | 168.04 g/mol | [4] |
| Appearance | Colorless liquid | [1] |
| Odor | Pungent, Aromatic | [1] [4] |
| Melting Point | -4 °C to -3.3 °C | [1] [5] |
| Boiling Point | 58.2 °C to 59 °C | [1] [5] |
| Density | 1.596 g/mL at 25 °C | [1] |
| Vapor Pressure | 16 kPa (120 mmHg) at 20 °C; 269 hPa at 30 °C | [1] [5] |
| Flash Point | > 100 °C | [1] |
| Solubility in Water | Miscible | [1] |

Physicochemical Properties

| Property | Value | Reference |
|---------------------------------------|---------------------------------|---------------------|
| Viscosity | 1.65 cP at 20 °C | [1] |
| pKa | 9.3 | [1] |
| Dielectric Constant | 16.7 | [1] |
| Refractive Index (n _{20/D}) | 1.275 | |
| Surface Tension | ~67.1 mN/m at 1 g/L and 19.8 °C | [6] |
| Dipole Moment | 2.05 D | [7] |

Experimental Protocols for Determination of Physical Properties

The following sections detail standardized experimental methodologies for determining the key physical properties of liquid chemicals like HFIP. These protocols are based on established standards from organizations such as ASTM International and the Organisation for Economic Co-operation and Development (OECD).

Density Determination

The density of a liquid can be accurately determined using a pycnometer or a digital density meter.

- Method: ASTM D1475 - Standard Test Method for Density of Liquid Coatings, Inks, and Related Products.[\[4\]](#)
- Apparatus: A calibrated pycnometer or an oscillating U-tube digital density meter.
- Procedure:
 - Ensure the pycnometer is clean, dry, and calibrated with deionized water.
 - Equilibrate the HFIP sample to the desired temperature (e.g., 25 °C).
 - Fill the pycnometer with the equilibrated HFIP, ensuring no air bubbles are present.
 - Weigh the filled pycnometer and subtract the weight of the empty pycnometer to obtain the mass of the HFIP.
 - Calculate the density by dividing the mass of the HFIP by the calibrated volume of the pycnometer.
 - When using a digital density meter, inject the sample into the instrument's measuring cell and record the density reading once the temperature has stabilized.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

- Method: OECD Guideline 103, Boiling Point.

- Apparatus: A distillation flask, condenser, thermometer, and a heating source. A Thiele tube setup can also be used for smaller quantities.
- Procedure (Distillation Method):
 - Place a volume of HFIP in a distillation flask along with boiling chips.
 - Set up the distillation apparatus with a condenser and a calibrated thermometer positioned so that the top of the bulb is level with the bottom of the side-arm of the flask.
 - Heat the flask gently.
 - Record the temperature at which the liquid boils and a steady stream of condensate is observed. This temperature is the boiling point. The atmospheric pressure should also be recorded.

Viscosity Determination

Viscosity is a measure of a fluid's resistance to flow.

- Method: ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids.
- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type) and a constant temperature bath.
- Procedure:
 - Fill the viscometer with the HFIP sample.
 - Place the viscometer in a constant temperature bath until the sample reaches thermal equilibrium.
 - Draw the liquid up through the capillary to a point above the timing marks.
 - Measure the time it takes for the liquid to flow between the two timing marks.

- Calculate the kinematic viscosity by multiplying the flow time by the viscometer's calibration constant.
- The dynamic viscosity can be calculated by multiplying the kinematic viscosity by the density of HFIP at the same temperature.

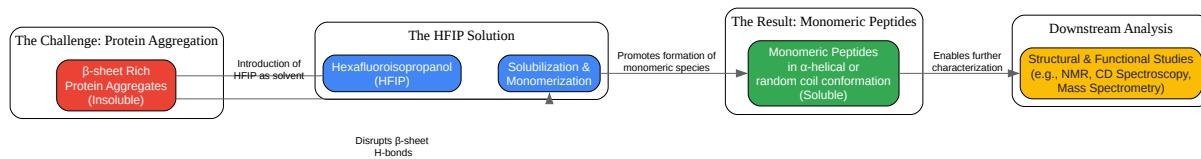
pKa Determination

The pKa is a measure of the acidity of a compound.

- Method: Potentiometric Titration.
- Apparatus: A pH meter with a calibrated electrode, a burette, and a stirrer.
- Procedure:
 - Prepare a dilute solution of HFIP in water.
 - Titrate the solution with a standardized solution of a strong base (e.g., NaOH), adding the titrant in small increments.
 - Record the pH after each addition of the titrant.
 - Plot the pH versus the volume of titrant added.
 - The pKa is the pH at the half-equivalence point, which is the point where half of the acid has been neutralized.

Applications in Research and Development: A Visualized Workflow

HFIP's unique properties make it a powerful tool in various research and development workflows. One notable application is in the field of biochemistry, where it is used to solubilize and monomerize β -sheet protein aggregates, which are implicated in a number of diseases.

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Caption: Workflow illustrating the use of HFIP to disaggregate and solubilize β-sheet protein aggregates for subsequent biophysical analysis.

Conclusion

Hexafluoroisopropanol is a remarkable solvent with a unique set of physical properties that make it highly valuable for researchers, scientists, and drug development professionals. Its strong hydrogen-bond donating ability, high polarity, and ability to dissolve a wide array of challenging substrates are key to its utility. A thorough understanding of its physical properties, as outlined in this guide, is essential for its effective and safe application in the laboratory and in industrial processes. The standardized experimental protocols provided offer a reliable framework for the quality control and characterization of this important chemical.

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